

Synthetic Routes for N-nitroso-nintedanib Intermediates: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-nintedanib*

Cat. No.: *B16029192*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthetic routes for key intermediates of nintedanib and its N-nitroso derivative. The information presented herein is intended for an audience with a strong background in organic chemistry and pharmaceutical drug development. This document details the formation of **N-nitroso-nintedanib**, a potential impurity of the drug nintedanib, and outlines the synthetic pathways to crucial precursors. All quantitative data is summarized for comparative analysis, and detailed experimental protocols for pivotal reactions are provided.

Introduction to N-nitroso Impurities

Nitrosamine drug substance-related impurities (NDSRIs) have become a significant focus in the pharmaceutical industry due to their potential carcinogenic risk.^[1] These impurities can form during the manufacturing process or storage of drug products when secondary or tertiary amines react with nitrosating agents, such as nitrites.^{[1][2]} **N-nitroso-nintedanib** is an NDSRI that can arise from the nitrosation of the secondary amine present in the nintedanib molecule.^{[3][4]} Understanding the synthetic routes of nintedanib and the potential for the formation of its

N-nitroso derivatives is critical for the development of robust control strategies to ensure drug safety and quality.

Data Presentation: Synthesis of Nintedanib Intermediates

The following tables summarize the quantitative data for the synthesis of key intermediates in the production of nintedanib.

Intermediate	Starting Materials	Solvent(s)	Key Reagents	Temperature (°C)	Reaction Time (h)	Yield (%)	Purity (%)	Reference(s)
Intermediate 1: (E)-Methyl 1-acetyl-2-oxo-2,3-dihydro-1H-indole-6-carboxylate, (Trimethylbenzyl)benzene	Methyl 1-acetyl-2-oxo-2,3-dihydro-1H-indole-6-carboxylate, (Trimethylbenzyl)benzene	Toluene, Acetic anhydride	-	120-130	6	88.3	92.11	[1]
Intermediate 2: N-(4-aminophenyl)-N-methyl-2-(4-methylpiperazin-1-yl)acetamide	2-Chloro-N-methyl-N-(4-nitrophenyl)acetamide, N-methylpiperazine	Toluene, Isopropanol	Palladium/carbon	20-55	2 + overnight	70.5	-	[5][6]
Intermediate 2: N-(4-aminophenyl)-N-methyl-2-(4-methylpiperazin-1-yl)acetamide	N-methyl-2-(4-methylpiperazin-1-yl)acetamide	Ethanol	Hydrazine hydrate, Anhydrous	60	6	98.7	98.0	[7]

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iperazin
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N-(4-
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ous
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Final Product : (Z)- methyl 3-(((4- (N- methyl- 2-(4- methylp iperazin -1- yl)aceta mido)ph enylami no) (phenyl) methyle ne)-2- oxoindo line-6- carboxy late (Ninted anib)	(E)- Methyl 1- acetyl- 3- (methox y(pheny l)methyl ene)-2- oxoindo line-6- carboxy late, N- (4- aminop henyl)- N- methyl- 2-(4- methylp iperazin -1- yl)aceta mide	Methan ol, N,N- dimethy lformam ide	-	Reflux	8	91.6	99.93	[8]
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Experimental Protocols

The following are detailed methodologies for the synthesis of key nintedanib intermediates.

Synthesis of Intermediate 1: (E)-Methyl 1-acetyl-3-(methoxy(phenyl)methylene)-2-oxoindoline-6-carboxylate

This protocol describes the synthesis of a key indolinone core structure of nintedanib.

Materials:

- Methyl 1-acetyl-2-oxo-2,3-dihydro-1H-indole-6-carboxylate (4 kg)
- Toluene (18.9 L)
- Acetic anhydride (7.3 L)
- (Trimethoxymethyl)benzene (9.4 L)
- Ethyl acetate

Procedure:

- To a 50 L reactor, add 18.9 L of toluene and 7.3 L of acetic anhydride.
- While stirring, add 4 kg of methyl 1-acetyl-2-oxo-2,3-dihydro-1H-indole-6-carboxylate.
- Heat the mixture to 120-130°C.
- Add 9.4 L of (trimethoxymethyl)benzene dropwise.
- Maintain the reaction mixture at 120-130°C and stir for 6 hours. During this time, a precipitate will form.
- After the reaction is complete, cool the mixture to 0-10°C and continue stirring for an additional 2 hours.
- Collect the precipitate by suction filtration.
- Wash the filter cake with 8.6 L of toluene, followed by a wash with a mixture of 4.3 L of toluene and 4.3 L of ethyl acetate.

- Dry the product to obtain (E)-Methyl 1-acetyl-3-(methoxy(phenyl)methylene)-2-oxoindoline-6-carboxylate.[1]

Expected Yield: 4.66 kg (88.3%) Purity: 92.11%

Synthesis of Intermediate 2: N-(4-aminophenyl)-N-methyl-2-(4-methylpiperazin-1-yl)acetamide

This protocol details the preparation of the aniline side chain of nintedanib.

Materials:

- 2-Chloro-N-methyl-N-(4-nitrophenyl)acetamide (210.0 g, 0.9185 mol)
- Toluene (1157.56 mL)
- N-methylpiperazine (252.65 mL, 2.48 eq.)
- Isopropanol (1075.33 mL)
- Palladium/carbon catalyst (18.81 g)
- Ether (120.0 mL)
- Water

Procedure:

- Suspend 210.0 g of 2-Chloro-N-methyl-N-(4-nitrophenyl)acetamide in 1157.56 mL of toluene and heat to 40°C.
- Add 252.65 mL of N-methylpiperazine dropwise over 30 minutes.
- Stir the reaction mixture at 55°C for 2 hours.
- Cool the mixture to room temperature and wash with 157.23 mL of water.
- Dilute the organic layer with 1075.33 mL of isopropanol.

- Add 18.81 g of Palladium/carbon catalyst and hydrogenate the mixture overnight at 20°C under 1 bar of hydrogen pressure.
- After the reaction is complete, remove the catalyst by filtration.
- Concentrate the filtrate to approximately 150 mL.
- Add 120.0 mL of ether to induce crystallization.
- Collect the crystalline product by filtration, wash with ether, and dry under vacuum to afford N-(4-aminophenyl)-N-methyl-2-(4-methylpiperazin-1-yl)acetamide.^{[5][6]}

Expected Yield: 170 g (70.5%)

Synthesis of N-nitroso-nintedanib Intermediates

The formation of **N-nitroso-nintedanib** occurs through the reaction of the secondary amine in the nintedanib molecule with a nitrosating agent. While specific laboratory-scale synthesis protocols for **N-nitroso-nintedanib** as a reference standard are often proprietary, a general procedure for the nitrosation of a secondary amine would involve the following steps. It is critical to handle nitrosating agents and the resulting N-nitroso compounds with extreme caution in a well-ventilated fume hood, as they are potent carcinogens.

General Procedure for Nitrosation:

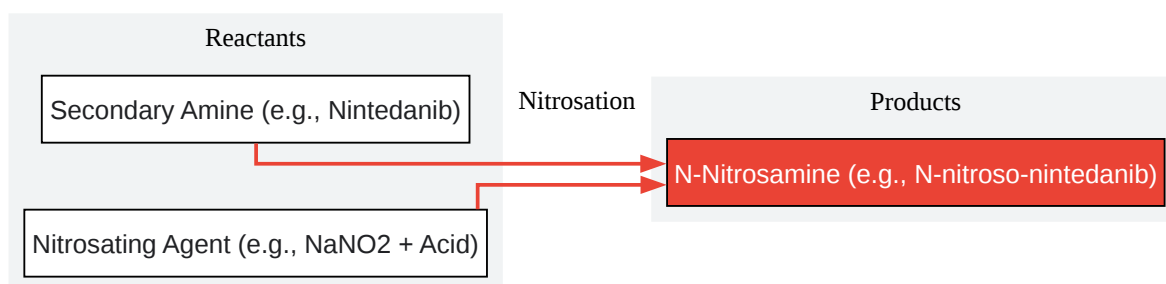
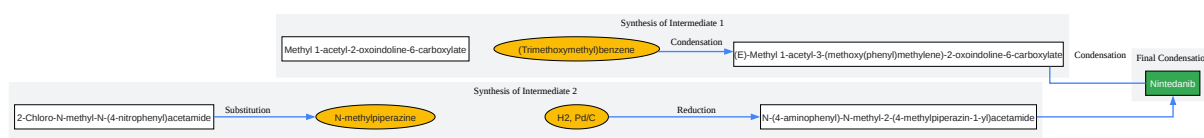
- Dissolve nintedanib in a suitable solvent (e.g., a mixture of a polar organic solvent and water).
- Cool the solution in an ice bath.
- Slowly add a nitrosating agent, such as sodium nitrite, in an acidic medium (e.g., hydrochloric acid or acetic acid). The acid reacts with sodium nitrite to form nitrous acid in situ, which is the active nitrosating species.
- Stir the reaction mixture at a low temperature for a specified period.
- Monitor the reaction progress using an appropriate analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).

- Upon completion, quench the reaction by adding a scavenger for excess nitrous acid, such as ammonium sulfamate or urea.
- Extract the N-nitroso product with an organic solvent.
- Purify the product using column chromatography.

A specific synthesis for N-nitroso-desmethyl-nintedanib has been described, which involves the use of a Boc-protected piperazine intermediate followed by nitrosation.[9]

Visualizations

The following diagrams illustrate the general synthetic workflow for nintedanib and the mechanism of nitrosamine formation.



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